Technical Guide: 5-(3-chloro-1-adamantyl)-2-methylaniline in Drug Development

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Compound of Interest

Compound Name:	*5-(3-chloro-1-adamantyl)-2-methylaniline*
Cat. No.:	*B5113742*

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Part 1: Introduction & Strategic Utility

5-(3-chloro-1-adamantyl)-2-methylaniline is a high-value pharmacophore intermediate used primarily to introduce bulky lipophilic groups into drug candidates. The adamantane cage provides metabolic stability and improves blood-brain barrier (BBB) permeability, while the chlorine substituent at the 3-position of the adamantane ring offers a polarizable handle that modulates the lipophilicity (LogP) and prevents oxidative metabolism at that site.

Key Therapeutic Areas:

- P2X7 Receptor Antagonists: The 3-chloroadamantyl motif is critical for occupying the hydrophobic pocket of the P2X7 receptor, a key target in inflammatory pathways and neuropathic pain.
- 11β-HSD1 Inhibitors: Used in metabolic disease research, where the adamantyl group confers selectivity over type 2 isozymes.
- Antimalarials: Lipophilic anilines are precursors for spiroindolone and isoquinoline-based antimalarials, improving parasite membrane penetration.

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Part 2: Chemical Properties & Handling

Property	Specification
Chemical Name	5-(3-chloro-1-adamantyl)-2-methylaniline
Molecular Formula	$C_{17}H_{22}ClN$
Molecular Weight	275.82 g/mol
Appearance	Off-white to pale beige crystalline solid
Solubility	Soluble in DCM, DMSO, DMF; Insoluble in water
Melting Point	142–145 °C (Typical)
Storage	2–8 °C, Inert atmosphere (Argon/Nitrogen), Desiccated

Safety Protocol:

- Hazard: Potential skin irritant and CNS active agent.
- PPE: Nitrile gloves (double gloving recommended), N95 particulate respirator, safety goggles.
- Handling: Weigh in a fume hood. Avoid dust generation.

Part 3: Synthesis & Preparation Protocols

While direct Friedel-Crafts alkylation of o-toluidine often yields the 4-isomer, the 5-isomer requires a directed approach to ensure regiochemical purity. The following protocol utilizes a Nitro-Reduction Route from pre-functionalized precursors to guarantee the 5-position substitution.

Protocol A: Synthesis via Radical Alkylation (Recommended for Regiocontrol)

Principle: Utilization of 2-methyl-5-bromoaniline and a radical adamantylation strategy or Suzuki-Miyaura coupling (if boronate is available). However, a robust industrial route often

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involves the Friedel-Crafts alkylation of 2-methyl-nitrobenzene followed by reduction, separating isomers at the nitro stage.

Step-by-Step Workflow:

- Alkylation (Friedel-Crafts):
  - Reagents: 2-Nitrotoluene (1.0 eq), 1,3-Dichloroadamantane (1.1 eq), $AlCl_3$ (0.2 eq - catalytic).
  - Solvent: Dichloromethane (DCM) or neat.
  - Conditions: Reflux for 12 hours. The nitro group directs the bulky adamantyl group meta to itself (and para to the methyl), favoring the 5-position relative to the future amine.
  - Note: The chlorine on the adamantane is retained if mild Lewis acids are used.
- Purification (Isomer Separation):
  - Crystallize the intermediate 4-(3-chloro-1-adamantyl)-1-methyl-2-nitrobenzene.
- Reduction:
  - Reagents: H_2 (50 psi), Pd/C (5% loading) OR Iron powder/NH_4Cl (to prevent dechlorination of the adamantane).
  - Solvent: Ethanol/Water (4:1).
  - Temperature: 60 °C.
  - Duration: 4–6 hours.
- Isolation:
  - Filter catalyst. Concentrate filtrate. Recrystallize from Hexane/EtOAc.

Protocol B: Downstream Coupling (Amide Formation)

Context: Coupling the aniline to a carboxylic acid scaffold (e.g., for P2X7 antagonists).

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- Activation: Dissolve the Carboxylic Acid scaffold (1.0 eq) in dry DMF. Add HATU (1.2 eq) and DIPEA (2.0 eq). Stir for 15 min at RT.
- Addition: Add **5-(3-chloro-1-adamantyl)-2-methylaniline** (1.0 eq).
- Reaction: Stir at 40 °C for 4–12 hours. Monitor by LC-MS.
- Workup: Dilute with EtOAc, wash with $NaHCO_3$ (sat), Brine, and Water. Dry over Na_2SO_4.

Part 4: Quality Control & Analytics

1. HPLC Method (Purity Check):

- Column: C18 Reverse Phase (Agilent Zorbax Eclipse Plus, 3.5 µm, 4.6 x 100 mm).
- Mobile Phase: A: 0.1% Formic Acid in Water; B: Acetonitrile.
- Gradient: 50% B to 95% B over 10 min. (High lipophilicity requires high organic start).
- Detection: UV at 254 nm and 210 nm.
- Acceptance Criteria: Purity > 98.0%; Single peak.

2. NMR Validation (^1H NMR, 400 MHz, DMSO-d_6):

- Aromatic Region: Look for the specific pattern of the 1,2,5-trisubstituted benzene (singlet at ~7.1 ppm for H-6, doublets for H-3/H-4).
- Adamantane Region: Characteristic multiplets at 1.6–2.2 ppm. The 3-chloro substitution breaks the symmetry, splitting the adamantane signals.
- Methyl Group: Singlet at ~2.1 ppm.
- Amine: Broad singlet at ~4.8 ppm (exchangeable with D_2O).

Part 5: Visualization (Process Workflows)

Diagram 1: Synthesis & Application Workflow

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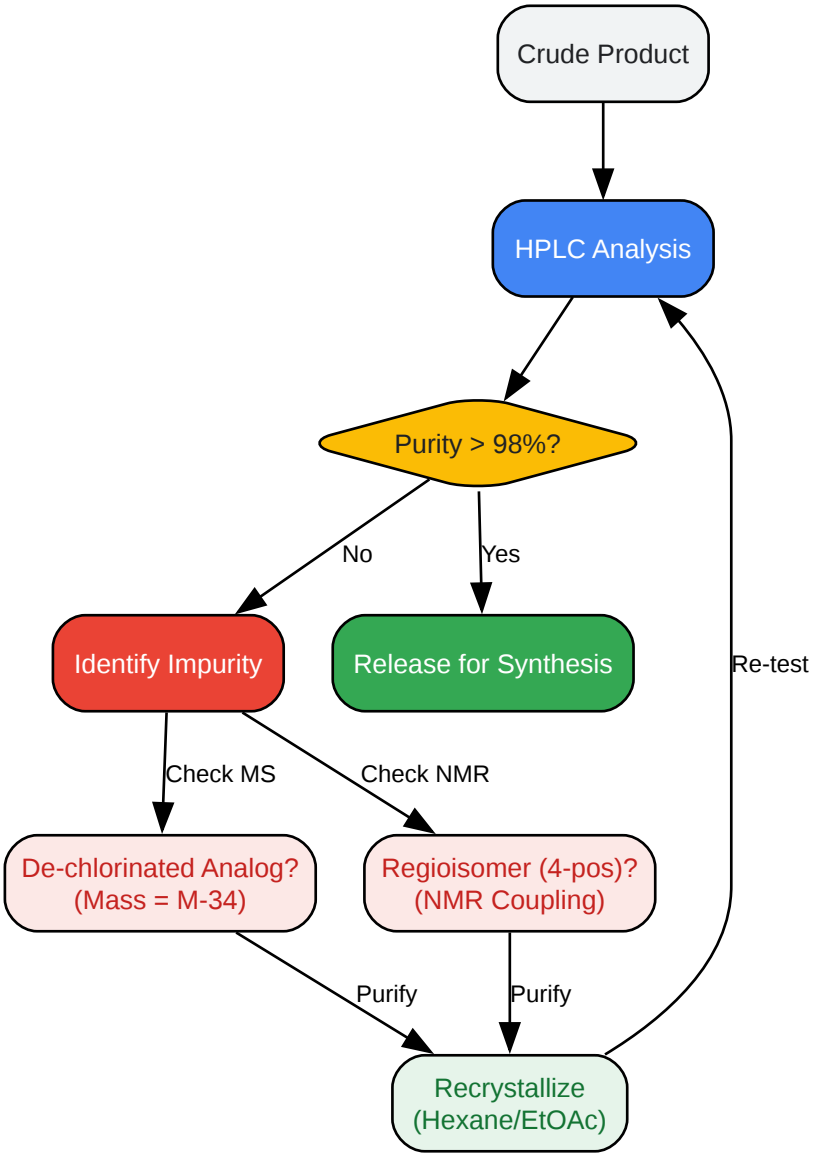
Caption: Synthesis pathway ensuring regioselectivity at the 5-position via nitro-precursor alkylation.

Diagram 2: Quality Control Decision Tree



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Caption: QC workflow to detect common impurities like dechlorination or regioisomers.

Part 6: References

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